

efficacy of 2-amino-9-fluorenone versus 9-fluorenone in applications

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Compound Focus: 2-AMINO-9-FLUORENOL

CAS No.: 33417-27-5

Cat. No.: S661676

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Chemical Profile Comparison

The table below summarizes the key identifiers and properties of the available compounds:

Property	2-Amino-9-fluorenone	9-Fluorenone	9-Fluorenone
CAS Number	3096-57-9 [1]	486-25-9 (from context)	1689-64-1 [2]
Molecular Formula	C ₁₃ H ₉ NO [1]	C ₁₃ H ₈ O (from context)	C ₁₃ H ₁₀ O [2]
Molecular Weight (g/mol)	195.22 [1]	180.20 (calculated)	182.22 [2]
IUPAC Name	2-amino-9H-fluoren-9-one [1]	9H-Fluoren-9-one	9H-Fluoren-9-ol [2]
Structure			
SMILES	NC1=CC=C2C3=CC=CC=C3C(=O)C2=C1 [1]	O=C1C2=CC=CC=C2C2=CC=CC=C12	OC1C2=CC=CC=C2C2=CC=CC=C12 [2]
Melting Point	Not Explicitly Found	Not Explicitly Found	Not Explicitly Found
Appearance	Not Explicitly Found	Not Explicitly Found	White solid [2]

Applications and Experimental Data

The available compounds have distinct roles in research, from molecular probes to metabolic intermediates and bioactive molecules.

Compound	Key Applications	Experimental Summary & Key Findings
2-Amino-9-fluorenone	Molecular Probe: Studying host-guest interactions with cyclodextrins [3]. Protocol: UV, steady-state, and time-resolved fluorescence measurements in aqueous solutions at different pH levels. Finding: Forms a 1:1 inclusion complex with β -cyclodextrin, with its unsubstituted ring encapsulated in the hydrophobic cavity. A notable red shift was observed during amino group protonation [3].	9-Fluorenone
Environmental Science: A key intermediate in the bacterial biodegradation of fluorene [4] [5]. Protocol: Bacterial degradation pathways studied in strains like <i>Terrabacter</i> sp. DBF63 and <i>Arthrobacter</i> sp. F101. Metabolites identified using Gas Chromatography-Mass Spectrometry (GC-MS) [4] [5]. Finding: Produced from fluorene via 9-fluorenone. Subsequently undergoes angular dioxygenation by enzymes like DbfA, leading to ring cleavage and eventual formation of phthalate [5].	9-Fluorenone Neuroscience Research: Dopamine reuptake inhibitor [2]. Environmental Science: Intermediate in fluorene metabolism [4] [5]. Neurobiology Protocol: In vivo wakefulness promotion tested in mice [2]. Finding: At 100 mg/kg, promoted wakefulness in mice with 39% increased effectiveness over modafinil. Its IC ₅₀ for dopamine reuptake inhibition is 9 μ M [2].	

Detailed Experimental Protocols

For researchers looking to replicate or design similar studies, here are more detailed methodologies.

Fluorimetric Study of 2-Amino-9-fluorenone & β -Cyclodextrin

This protocol is used to characterize host-guest interactions [3].

- **Key Equipment:** Spectrofluorometer, UV-Vis spectrophotometer, time-correlated single-photon counting apparatus for lifetime measurements.
- **Sample Preparation:** Prepare aqueous solutions of 2-amino-9-fluorenone at a constant, low concentration (e.g., μ M range). Add β -cyclodextrin in a range of increasing concentrations (e.g., 0-10 mM). Prepare a separate set of samples at different pH levels to study acidity effects.
- **Measurements:**
 - **Steady-State Fluorescence:** Record fluorescence emission spectra for each β -cyclodextrin concentration. Monitor shifts in the emission maximum and changes in intensity.
 - **Time-Resolved Fluorescence:** Measure fluorescence lifetimes to confirm the formation of a new complexed species.
 - **UV-Vis Spectroscopy:** Record absorption spectra to monitor ground-state interactions.
- **Data Analysis:** Use changes in fluorescence intensity (via the Benesi-Hildebrand plot) or lifetime to calculate the binding constant (K) and stoichiometry of the complex.

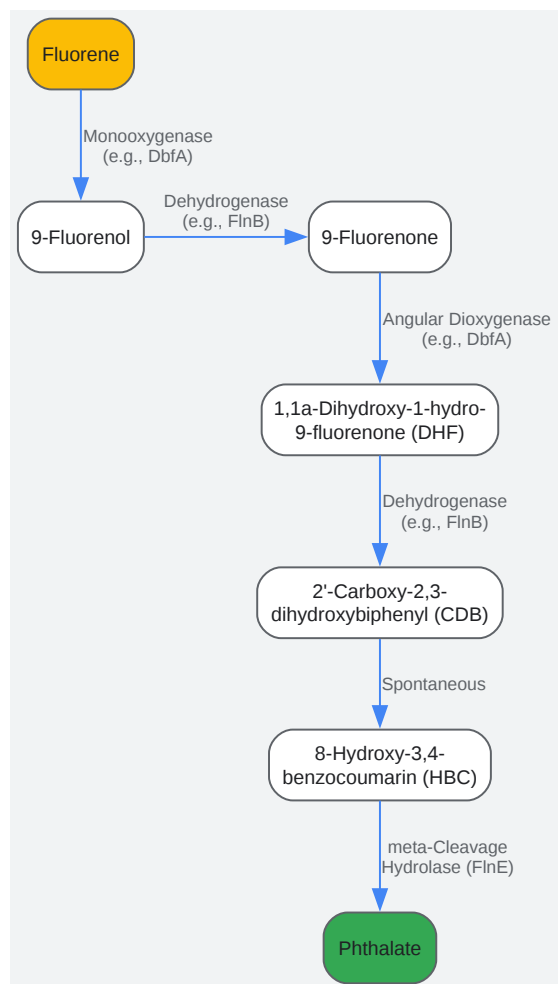
Bacterial Degradation of Fluorene via 9-Fluorenone

This protocol traces the metabolic pathway from fluorene to 9-fluorenone and beyond [5].

- **Key Equipment:** GC-MS, shaker incubator, centrifuge.
- **Procedure:**
 - **Culture Conditions:** Grow a bacterial strain capable of degrading fluorene (e.g., *Terrabacter* sp. DBF63) in a mineral salts medium with fluorene or 9-fluorenone as the sole carbon source.
 - **Biotransformation:** Harvest cells from the growth medium. For a resting cell assay, suspend the cells in a buffer and add the substrate (fluorene or 9-fluorenone).
 - **Metabolite Extraction:** After incubation, acidify the culture medium and extract metabolites with an organic solvent like ethyl acetate.
 - **Analysis:** Derivatize the extract (e.g., with diazomethane) and analyze by GC-MS. Identify 9-fluorenone and subsequent metabolites like phthalate by comparing their mass spectra and retention times to authentic standards.

Metabolic Pathway Visualization

The diagram below illustrates the role of 9-fluorenone and 9-fluorenone in the bacterial degradation of fluorene, based on pathways from multiple bacterial species [4] [5].



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Important Note on Data Availability

The compound "**2-amino-9-fluorenone**" specified in your query could not be found in the scientific literature accessed in this search. Consequently, a direct efficacy comparison with 9-fluorenone is not possible with the current data.

- The information presented here covers **2-amino-9-fluorenone** (a derivative with an amine group and a ketone group) and **9-fluorenone** (a simple alcohol derivative).
- The biological and chemical profiles of **2-amino-9-fluorenone** could be significantly different from these compounds.

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References

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